

Best practices for handling and storing (3S)-Lenalidomide-5-Br

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Compound of Interest

Compound Name: (3S)Lenalidomide-5-Br

Cat. No.: B13898910

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Technical Support Center: (3S)-Lenalidomide-5-Br

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the best practices for handling, storing, and utilizing (3S)-Lenalidomide-5-Br in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is (3S)-Lenalidomide-5-Br and what is its primary application in research?

(3S)-Lenalidomide-5-Br is a derivative of Lenalidomide. In research, it primarily serves as a ligand for the E3 ubiquitin ligase Cereblon (CRBN)[1][2]. Its most common application is in the development of Proteolysis-Targeting Chimeras (PROTACs). PROTACs are molecules designed to bring a target protein into proximity with an E3 ligase, leading to the ubiquitination and subsequent degradation of the target protein[2].

Q2: What are the critical safety precautions I should take when handling this compound?

(3S)-Lenalidomide-5-Br, as a derivative of Lenalidomide, should be handled with caution as it may share similar toxicological properties. Lenalidomide is a known teratogen and may cause harm to an unborn child[3][4][5][6].

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves[4][5][7].
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or aerosols[4][7].
- Handling Solid Compound: Avoid creating dust when handling the solid form.
- Pregnancy: Women who are pregnant or may become pregnant should avoid all contact with this product[3].
- Disposal: Dispose of waste materials according to institutional and local regulations for hazardous chemical waste[5][7].

Q3: How should I properly store (3S)-Lenalidomide-5-Br?

Proper storage is crucial to maintain the stability and integrity of the compound. Storage conditions may vary slightly by supplier, so always refer to the product's Certificate of Analysis.

- Solid Form: Store the solid compound in a tightly sealed container in a dry and well-ventilated place. For long-term storage, refrigeration (e.g., 4°C) is often recommended[8].
- In Solution: Stock solutions should be stored at low temperatures. A common recommendation is -20°C for short-term storage (up to 1 month) and -80°C for long-term storage (up to 6 months)[2]. It is advisable to aliquot solutions to avoid multiple freeze-thaw cycles[3].

Q4: What is the best solvent for dissolving (3S)-Lenalidomide-5-Br?

(3S)-Lenalidomide-5-Br, similar to its parent compound Lenalidomide, is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO)[3][9]. For cell-based assays, it is critical to ensure the final concentration of DMSO is not toxic to the cells (typically <0.5%).

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Compound will not dissolve	<ul style="list-style-type: none">- Incorrect solvent.- Compound concentration is too high for the chosen solvent.- Low-quality solvent.	<ul style="list-style-type: none">- Ensure you are using a high-purity, anhydrous solvent like DMSO.- Try gentle warming or vortexing to aid dissolution.- Perform a solubility test with a small amount of the compound to determine the optimal concentration.- Refer to the supplier's datasheet for solubility information[3][9].
Inconsistent or no activity in cell-based assays	<ul style="list-style-type: none">- Compound degradation due to improper storage or handling.- Incorrect final concentration in the assay.- Cell line is not sensitive to the compound's mechanism of action.- Issues with the experimental setup (e.g., incubation time, cell density).	<ul style="list-style-type: none">- Prepare fresh stock solutions from solid compound. Ensure proper storage of stock solutions (aliquoted, at -80°C) [2].- Verify all dilution calculations and ensure accurate pipetting.- Confirm that your cell line expresses Cereblon (CRBN), the target E3 ligase for Lenalidomide derivatives[3].- Optimize experimental parameters such as treatment duration and compound concentration.
Precipitation of the compound in cell culture media	<ul style="list-style-type: none">- The compound's solubility is lower in aqueous media compared to organic solvents.- The final concentration of the compound is too high.	<ul style="list-style-type: none">- Ensure the final concentration of the organic solvent (e.g., DMSO) is kept low (typically <0.5%).- Prepare intermediate dilutions in media before adding to the final culture volume.- Test a range of final concentrations to find the highest soluble and non-precipitating concentration.

Quantitative Data Summary

Physicochemical and Storage Data

Parameter	Value	Reference(s)
Molecular Formula	C ₁₃ H ₁₁ BrN ₂ O ₃	[1][8]
Molecular Weight	323.15 g/mol	[1][8]
Shipping Condition	Room temperature in the continental US; may vary elsewhere.	[1][8]
Solid Storage	Keep refrigerated (e.g., 4°C).	[8]
Solution Storage	-20°C for up to 1 month, -80°C for up to 6 months.	[2]

Solubility Data

Solvent	Solubility	Reference(s)
DMSO	Soluble (specific concentration may vary; Lenalidomide is soluble at 30 mg/mL)	[3]
Aqueous Buffers	Low solubility; solubility decreases with increasing pH.	[9]

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing: Allow the vial of solid (3S)-Lenalidomide-5-Br to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh a specific amount of the compound (e.g., 1 mg) in a sterile microcentrifuge tube. Handle the solid compound in a chemical fume hood.

- **Solvent Addition:** Calculate the required volume of high-purity, anhydrous DMSO to achieve a 10 mM concentration. For 1 mg of compound (MW = 323.15 g/mol), you would add 309.45 μ L of DMSO.
- **Dissolution:** Add the calculated volume of DMSO to the tube. Vortex or gently warm the solution until the solid is completely dissolved.
- **Storage:** Aliquot the stock solution into smaller volumes in sterile cryovials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term use^[2].

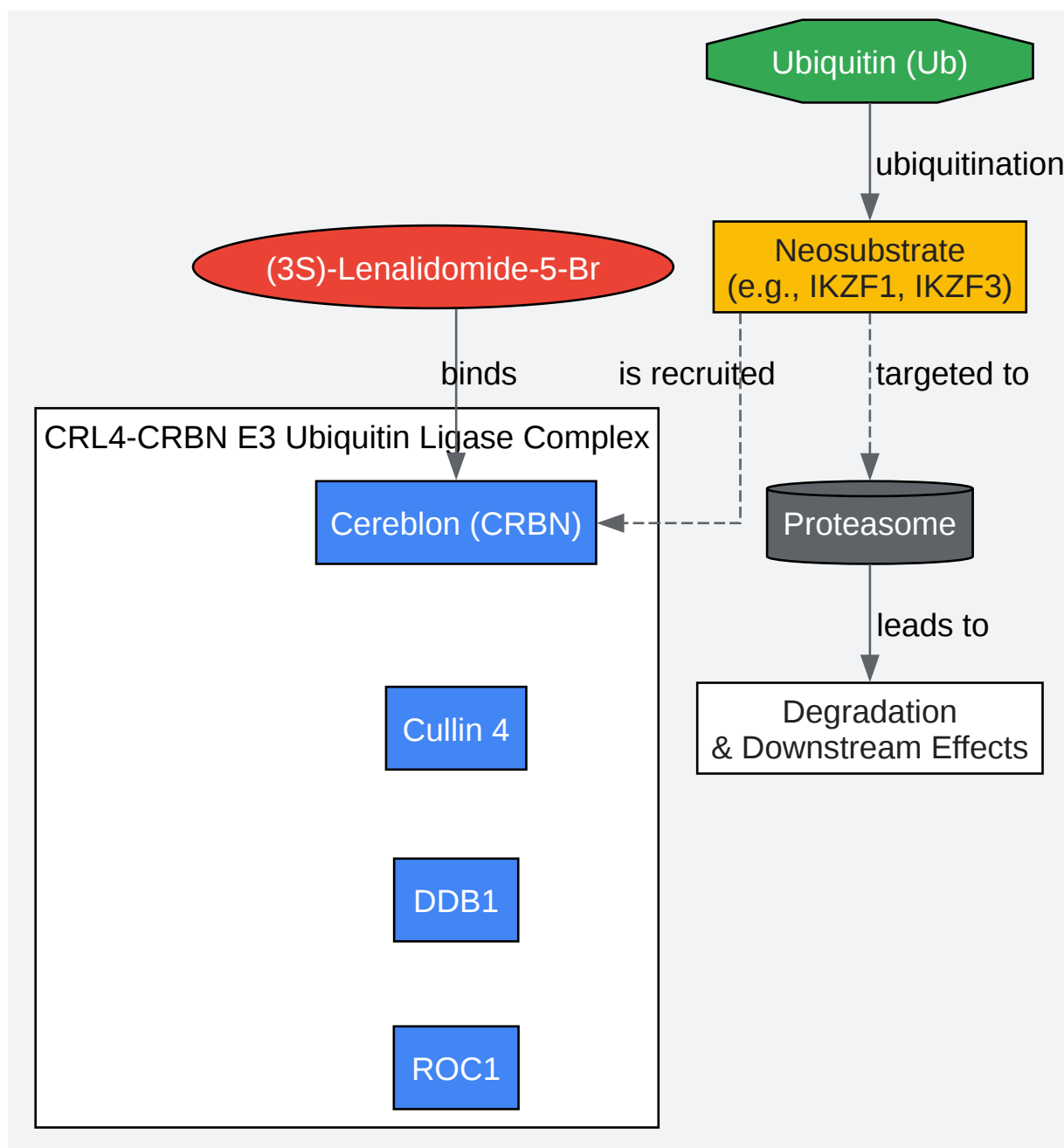
Protocol: Western Blot for Target Protein Degradation

This protocol assumes you have developed a PROTAC using (3S)-Lenalidomide-5-Br and are testing its ability to degrade a specific target protein.

- **Cell Seeding:** Plate your cells of interest (e.g., a human cancer cell line known to express the target protein and CRBN) in a multi-well plate at an appropriate density and allow them to adhere overnight.
- **Compound Treatment:** Prepare serial dilutions of your PROTAC from the 10 mM stock solution in cell culture media. Treat the cells with a range of concentrations (e.g., 1 nM to 10 μ M). Include a vehicle control (e.g., 0.1% DMSO) and a negative control (e.g., (3S)-Lenalidomide-5-Br alone).
- **Incubation:** Incubate the treated cells for a predetermined period (e.g., 4, 8, 16, or 24 hours) to allow for protein degradation.
- **Cell Lysis:** After incubation, wash the cells with ice-cold PBS and lyse them using a suitable lysis buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of each lysate using a standard protein assay (e.g., BCA assay).
- **SDS-PAGE and Western Blot:**
 - Normalize the protein amounts for each sample and prepare them for SDS-PAGE.

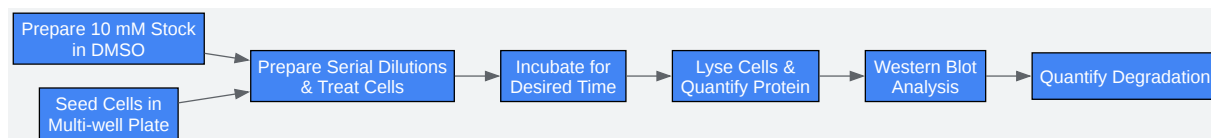
- Separate the proteins by gel electrophoresis and transfer them to a PVDF or nitrocellulose membrane.
- Block the membrane and probe with a primary antibody specific to your target protein.
- Also, probe with a primary antibody for a loading control (e.g., GAPDH or β -actin).
- Incubate with the appropriate HRP-conjugated secondary antibody.
- Detection and Analysis: Visualize the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system. Quantify the band intensities to determine the percentage of target protein degradation relative to the vehicle control.

Visualizations



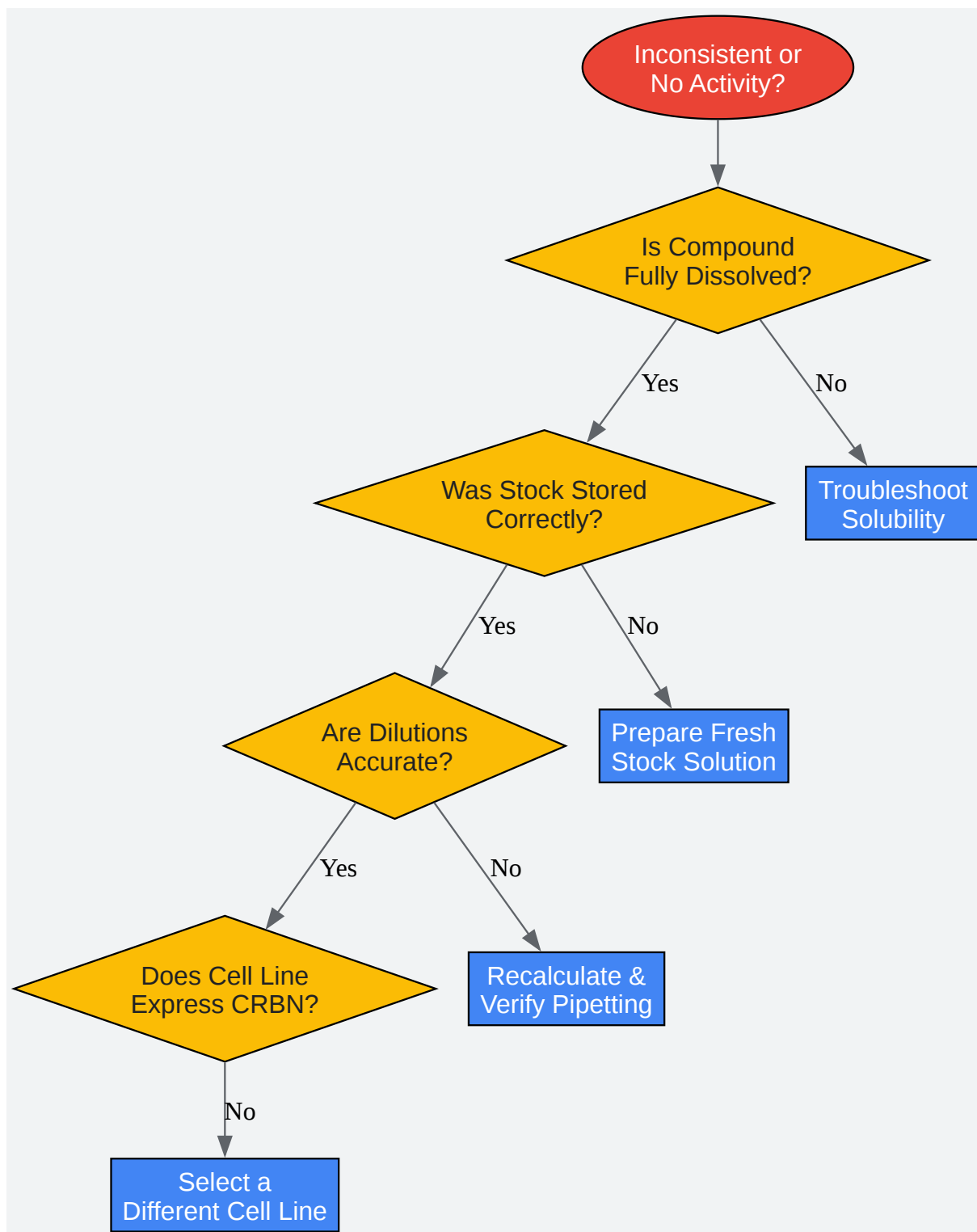
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Caption: Mechanism of action for Lenalidomide derivatives.



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Caption: Workflow for a protein degradation experiment.



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Caption: A logical guide for troubleshooting experiments.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Lenalidomide | Cell Signaling Technology [cellsignal.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. fishersci.com [fishersci.com]
- 8. chemscene.com [chemscene.com]
- 9. Lenalidomide | C13H13N3O3 | CID 216326 - PubChem [pubchem.ncbi.nlm.nih.gov]
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